

Measuring intracellular cADPR using cycling enzymatic assay

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Compound of Interest

Compound Name: *Cyclic ADP-Ribose (ammonium salt)*

Cat. No.: *B10786831*

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Application Note: High-Sensitivity Measurement of Intracellular cADPR via Cycling Enzymatic Assay

Abstract & Introduction

Cyclic ADP-ribose (cADPR) is a potent second messenger responsible for mobilizing intracellular Ca

from ryanodine receptor (RyR) stores. Despite its physiological significance in processes ranging from insulin secretion to T-cell activation, quantifying cADPR remains a significant analytical challenge. Its cellular concentration is often in the low nanomolar range (3–50 nM), orders of magnitude lower than its precursor, NAD

Standard HPLC methods often lack the necessary sensitivity for small sample volumes. This Application Note details a Cycling Enzymatic Assay, a self-validating and highly sensitive method originally established by Graeff and Lee. This protocol exploits the unique reversibility of Aplysia ADP-ribosyl cyclase to convert cADPR stoichiometrically back into NAD

, which is then amplified thousands of times via a diaphorase/alcohol dehydrogenase cycling system.^{[1][2]}

Key Advantages:

- Sensitivity: Detection limit in the femtomole (fmol) range.
- Specificity: Uses specific enzymatic conversion, eliminating interference from non-cyclic nucleotides.
- High-Throughput: Adaptable to 96-well or 384-well microplate formats.

Principle of the Assay

The assay operates on a "Purify-Convert-Amplify" logic. Because intracellular NAD levels are 100–1000 times higher than cADPR, the endogenous NAD must be eliminated first.

- Extraction & NAD

Removal: Samples are extracted with acid to preserve nucleotides. Endogenous NAD is destroyed using a hydrolytic enzyme (*N. crassa* NADase) that selectively degrades NAD but leaves cADPR intact.

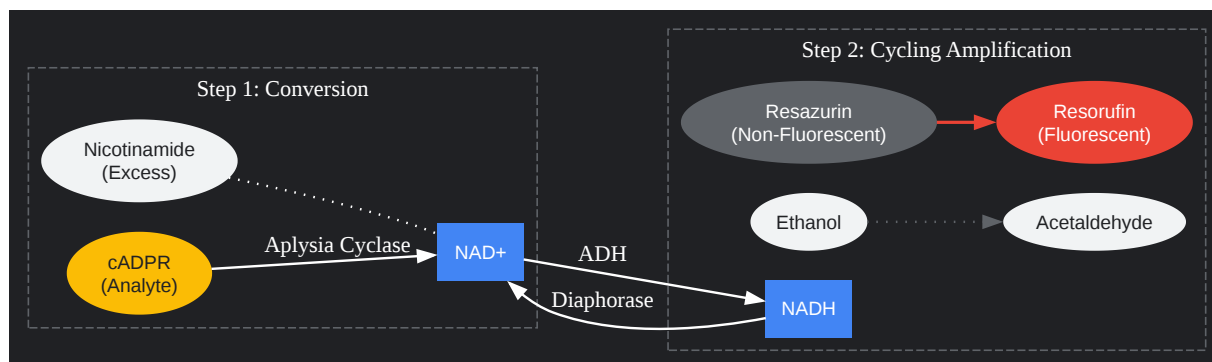
- Conversion (The "Reverse" Reaction): The remaining cADPR is converted back to NAD using *Aplysia* ADP-ribosyl cyclase in the presence of excess Nicotinamide.^[2]
^[3]

- Cycling Amplification: The generated NAD

enters a cycling loop.^{[1][2]} Alcohol Dehydrogenase (ADH) reduces NAD to NADH. Diaphorase then oxidizes NADH back to NAD

, transferring the electron to Resazurin (non-fluorescent), reducing it to Resorufin (highly fluorescent).

Assay Mechanism Diagram



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Caption: The two-stage mechanism: cADPR is first converted to NAD⁺, which then catalyzes the redox cycling of Resazurin to Resorufin.[1]

Materials & Reagents

Critical Reagents:

- Aplysia ADP-ribosyl cyclase: Purified from *Aplysia californica* (or recombinant). Must be free of NADase activity.
- NADase: From *Neurospora crassa* (Sigma N9629 or equivalent). Note: Mammalian NADases (like CD38) are unsuitable as they hydrolyze cADPR.
- Alcohol Dehydrogenase (ADH): From *S. cerevisiae*.
- Diaphorase: From *Clostridium kluyveri*.
- Resazurin: Sodium salt.
- Extraction Solvent: 0.6 M Perchloric Acid (PCA) or 5% Trichloroacetic Acid (TCA).

- Neutralization Solvent: 1,1,2-trichlorotrifluoroethane (Freon) and Tri-n-octylamine (3:1 ratio)
OR a standard KOH/KHCO₃

buffer (if Freon is restricted).

Detailed Protocol

Phase 1: Sample Preparation & NAD⁺ Removal

Objective: Extract nucleotides and destroy endogenous NAD⁺ without harming cADPR.

- Cell Lysis:
 - Add 0.5 mL of ice-cold 0.6 M PCA to the cell pellet (approx. cells) or tissue.
 - Sonicate briefly on ice to ensure lysis.
 - Centrifuge at 12,000 g for 10 min at 4°C. Collect supernatant.
- Neutralization (Freon/Amine Method):
 - Why: This method removes the acid rather than adding salt, preventing sample dilution.
 - Add an equal volume of Freon/Tri-n-octylamine (3:1) to the supernatant.
 - Vortex vigorously for 1 min. Centrifuge at 1,500 g for 5 min.
 - Collect the top aqueous layer (neutral pH).
- NAD⁺ Removal (Enzymatic Digestion):
 - To 100 L of aqueous extract, add NADase (final conc. 0.1 U/mL) and MgCl₂

(2.5 mM).

- Incubate at 37°C for 30–60 minutes.
- Validation: Run a parallel control with a known spike of NAD⁺ to ensure 100% degradation.
- Enzyme Removal (Critical):
 - The NADase must be removed or inactivated; otherwise, it will degrade the NAD⁺ generated in the next step.
 - Filter the sample through a 10 kDa MWCO spin filter (centrifuge 10 min). The flow-through contains cADPR; the NADase (approx. 30-40 kDa) is retained.

Phase 2: Conversion & Cycling Reaction

Objective: Convert cADPR to NAD⁺ and measure fluorescence.

- Prepare Cycling Reagent (Mix Fresh):

- 100 mM Sodium Phosphate Buffer (pH 8.0)[4]

- 2% Ethanol[4]

- 100

M Nicotinamide (Note: This is low conc. for cycling, but see Step 2).

- 10

M Flavin Mononucleotide (FMN)

- 20

M Resazurin

- 10

g/mL ADH

- 10

g/mL Diaphorase

- The "Conversion" Setup (96-well Plate):

- Well A (Sample): 20

L Treated Sample + 0.2

g/mL Aplysia Cyclase + 30 mM Nicotinamide.

- Well B (Blank): 20

L Treated Sample + 30 mM Nicotinamide (NO Cyclase).

- Note: High Nicotinamide (30 mM) drives the reverse reaction (cADPR

NAD

).

- Incubation:

- Incubate the plate at Room Temperature for 15 minutes. This allows the cyclase to convert cADPR to NAD

.[\[1\]](#)[\[2\]](#)[\[5\]](#)

- Cycling Start:

- Add 100

L of Cycling Reagent to all wells.

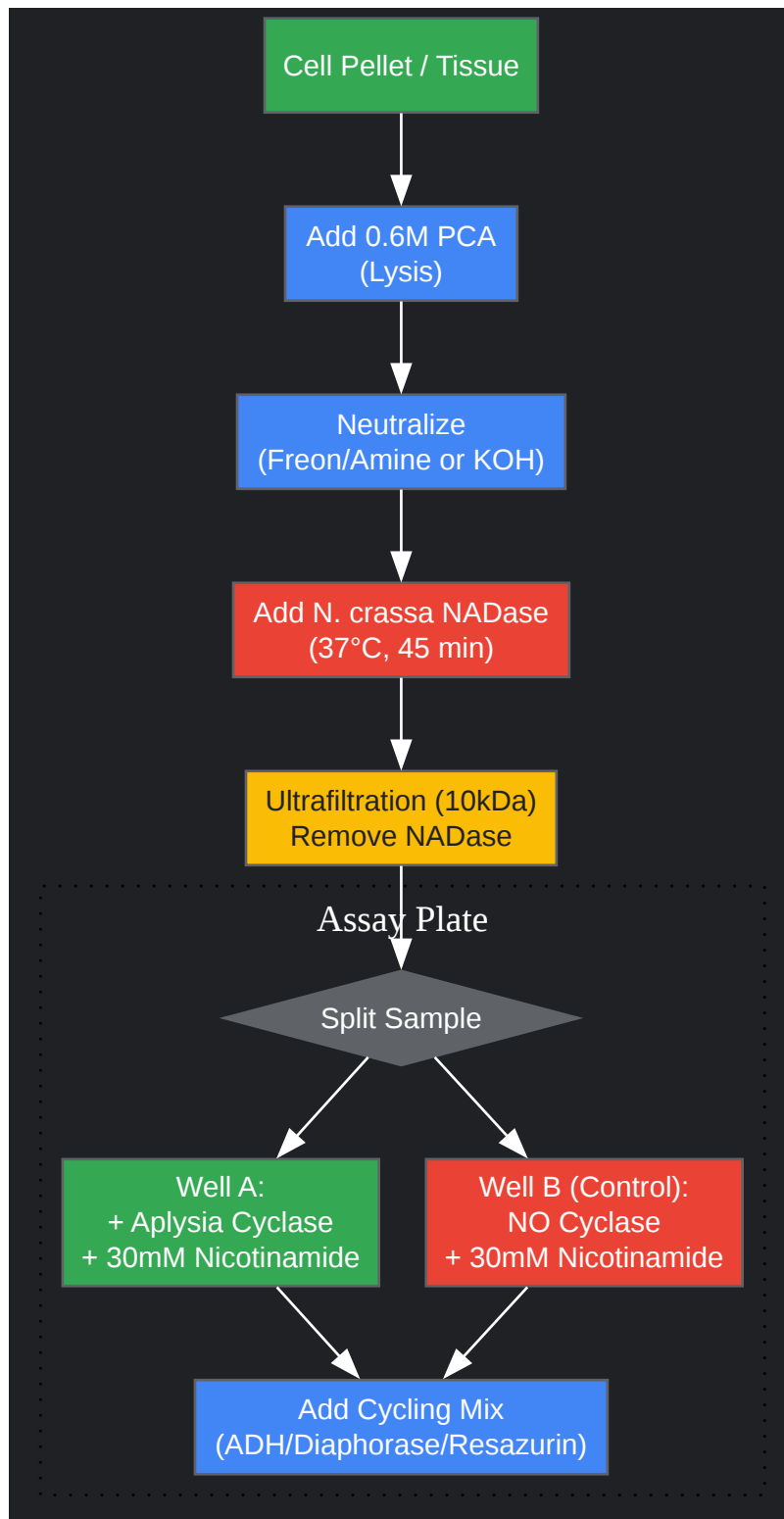
- Measurement:

- Read Fluorescence immediately (Kinetic Mode).

- Excitation: 544 nm | Emission: 590 nm.

- Read every 1 min for 30–60 mins.

Workflow Visualization



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Caption: Step-by-step workflow ensuring removal of interfering NAD⁺ before specific conversion of cADPR.

Data Analysis

- Calculate Cycling Rate: Plot Fluorescence (RFU) vs. Time (min). Determine the slope (RFU/min) for the linear portion of the curve.
- Subtract Background:

The "No Cyclase" well accounts for any residual NAD that survived the digestion step.
- Standard Curve: Run a standard curve using authentic cADPR (0, 1, 5, 10, 50, 100 nM) treated exactly like the samples (including filtration).
- Normalization: Normalize the calculated cADPR concentration to total protein content (mg) or cell number.

Typical Data Table Structure:

Sample ID	Slope (+Cyclase)	Slope (-Cyclase)	Net Slope	[cADPR] (nM)	[cADPR] (fmol/mg protein)
Control	1500	50	1450	5.2	120
Drug X	4500	60	4440	15.8	365
Blank	45	40	5	< LOD	-

Troubleshooting & Validation

- High Background in "-Cyclase" wells:
 - Cause: Incomplete removal of endogenous NAD

- Solution: Increase NADase incubation time or enzyme concentration. Ensure the NADase is active.
- No Signal in Standards:
 - Cause: NADase was not removed/inactivated and destroyed the converted NAD
- Solution: Check the integrity of the 10kDa spin filters. Ensure no leakage.
- Low Sensitivity:
 - Cause: Old Resazurin or inactive ADH.
 - Solution: Resazurin should be protected from light. ADH is unstable; prepare fresh.

References

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